

# An In-depth Technical Guide to the Safety and Handling of Diphenyl Terephthalate

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## Compound of Interest

Compound Name: *Diphenyl terephthalate*

Cat. No.: *B044596*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **diphenyl terephthalate**, a chemical compound used in various research and manufacturing applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential exposure risks.

## Chemical and Physical Properties

**Diphenyl terephthalate** is a white, solid organic compound. A summary of its key physical and chemical properties is presented below.

Property	Value
Chemical Formula	C <sub>20</sub> H <sub>14</sub> O <sub>4</sub>
Molecular Weight	318.32 g/mol [1][2][3]
CAS Number	1539-04-4[1][2][3][4]
Appearance	White solid[5]
Odor	Odorless[5]
Melting Point	196 - 198 °C (384.8 - 388.4 °F)[5]
Boiling Point	No data available[5]
Solubility in Water	Insoluble[5]
Stability	Stable under recommended storage conditions; moisture sensitive[5][6]

## Toxicological Information

The toxicological properties of **diphenyl terephthalate** have not been fully investigated.[4][6] Therefore, it should be handled with care, assuming it may have potential health effects.

- Acute Toxicity: No data available.[4]
- Skin Corrosion/Irritation: No data available.[4]
- Serious Eye Damage/Irritation: No data available.[4]
- Respiratory or Skin Sensitization: Prolonged or repeated exposure may cause allergic reactions in certain sensitive individuals.[4]
- Germ Cell Mutagenicity: No data available.[4]
- Carcinogenicity: Not classified as a carcinogen by IARC.[4]
- Reproductive Toxicity: No data available.[4]

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation upon inhalation.[4]
- Specific Target Organ Toxicity (Repeated Exposure): No data available.[4]

## Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's integrity.

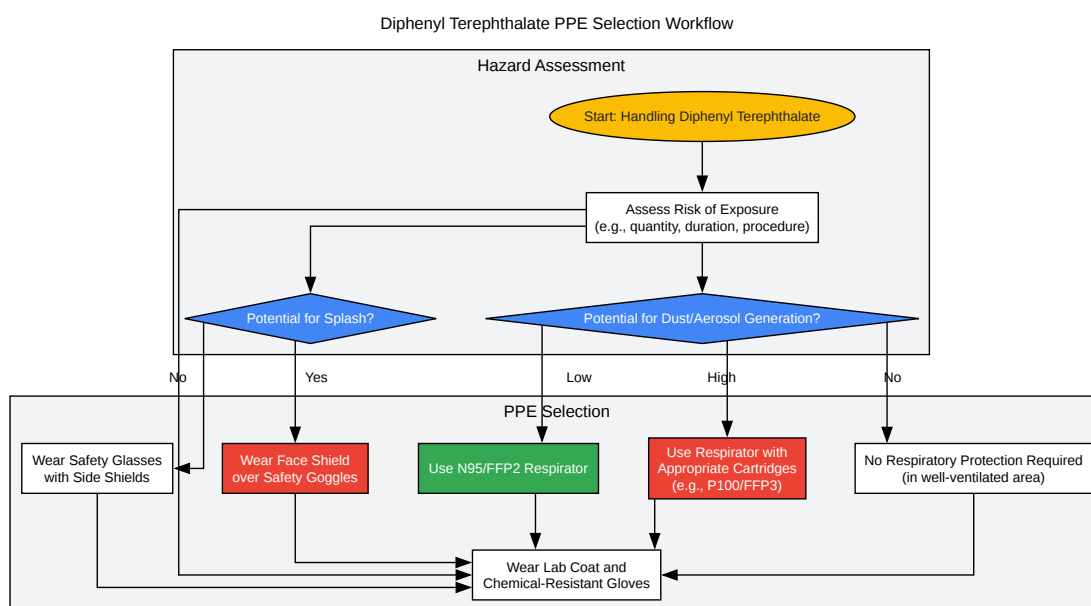
- Handling:
  - Avoid contact with skin and eyes.[4]
  - Avoid formation of dust and aerosols.[4]
  - Use in a well-ventilated area, preferably in a chemical fume hood.[4][7]
  - Wear appropriate personal protective equipment (PPE).[4]
  - Wash hands thoroughly after handling.[4]
- Storage:
  - Store in a cool, dry, and well-ventilated place.[4]
  - Keep the container tightly closed.[4]
  - Protect from moisture as the substance is hygroscopic.[4]
  - Store away from incompatible materials such as strong oxidizing agents.[6]

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific handling procedure. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment
Eye/Face	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[4][8] A face shield may be necessary for tasks with a higher splash potential.[8]
Skin	Impervious clothing, such as a lab coat.[4] Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.[4][8][9]
Respiratory	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used.[4] For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator.[4]

Below is a diagram illustrating the decision-making process for selecting appropriate PPE when handling **diphenyl terephthalate**.



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### PPE Selection Workflow

## First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[4][7]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4][7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes. Consult a physician.[4][7]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[4][7]

## Fire and Explosion Hazard

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][7]
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides (NO<sub>x</sub>), and potentially hydrogen chloride gas.[4]
- Firefighting Instructions: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[4][6][7]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[4]

## Disposal Considerations

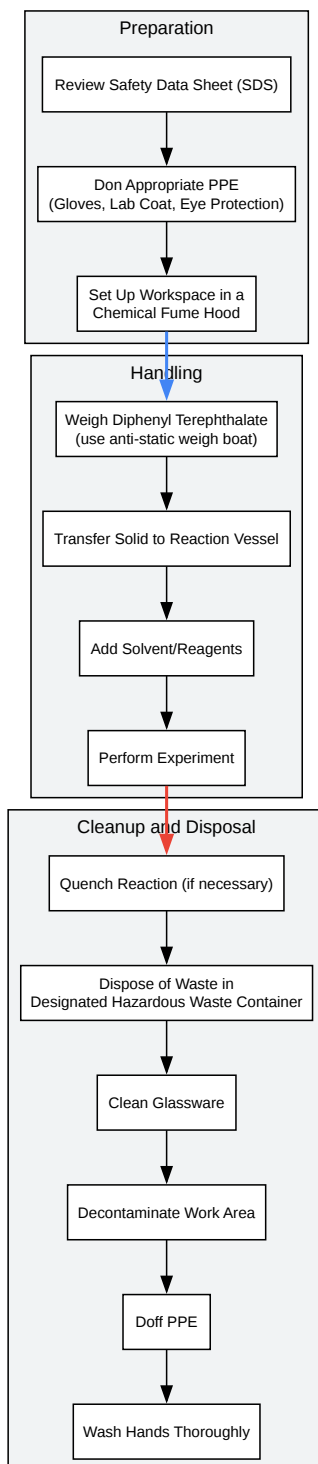
Dispose of **diphenyl terephthalate** and its contaminated packaging in accordance with local, state, and federal regulations. It is recommended to burn in a chemical incinerator equipped

with an afterburner and scrubber.[4] Offer surplus and non-recyclable solutions to a licensed disposal company.[4]

## Experimental Protocol: General Laboratory Handling Workflow

The following diagram outlines a general workflow for handling **diphenyl terephthalate** in a research laboratory setting. This protocol is a general guideline and should be adapted to the specific experimental procedure.

## General Laboratory Workflow for Handling Diphenyl Terephthalate

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